

Technical Dossier: Physicochemical Properties of Tetramethylene Sulfoxide

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Compound of Interest

Compound Name: Tetramethylene sulfoxide

Cat. No.: B074360

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For: Researchers, Scientists, and Drug Development Professionals Subject: Core Molecular Data of **Tetramethylene Sulfoxide** (TMSO)

This document provides essential physicochemical data for **Tetramethylene Sulfoxide**, also known as Tetrahydrothiophene 1-oxide. The information is presented to support research and development activities where this compound is utilized.

Core Molecular Properties

Tetramethylene sulfoxide is a heterocyclic organic compound. Its fundamental molecular attributes are summarized below.

Property	Value	Unit
Molecular Formula	C ₄ H ₈ OS	-
Molecular Weight	104.17	g/mol

Chemical Identifiers

- Chemical Formula: C₄H₈OS [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Weight: 104.17 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)
- CAS Number: 1600-44-8 [\[1\]](#)[\[2\]](#)

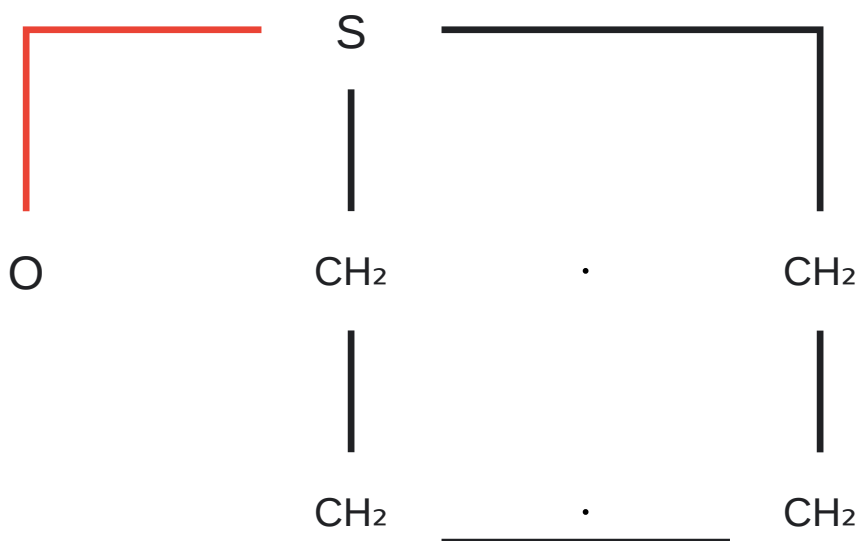
- Synonyms: Tetrahydrothiophene 1-oxide, Thiolane 1-oxide, Thiophane oxide[2][3]

Experimental Protocols

The molecular weight and formula of a well-characterized compound like **tetramethylene sulfoxide** are standard reference values. They are typically determined and confirmed through routine analytical methods such as mass spectrometry (for molecular weight) and elemental analysis (to confirm the empirical formula). These are standard, universal procedures that do not require detailed experimental protocols within the scope of this document.

Molecular Structure Visualization

The structural formula of **tetramethylene sulfoxide**, consisting of a five-membered ring of four carbon atoms and one sulfur atom, with an oxygen atom double-bonded to the sulfur, is depicted below.



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Caption: 2D structure of **Tetramethylene Sulfoxide**.

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References

- 1. chemscene.com [chemscene.com]
- 2. Tetramethylene sulfoxide | C₄H₈OS | CID 1128 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Tetramethylene sulfoxide | C₄H₈OS | CID 1128 - PubChem [pubchem.ncbi.nlm.nih.gov]
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